

# An In-depth Technical Guide to the Preliminary Investigation of Bismuth Succinate Properties

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## Compound of Interest

Compound Name: *BISMUTH SUCCINATE*

Cat. No.: *B578273*

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## Introduction

**Bismuth succinate** is an organic salt of bismuth that, like other bismuth-containing compounds, holds potential for therapeutic applications, particularly in the realm of gastroenterology. Bismuth compounds have a long history of medicinal use, primarily for treating gastrointestinal disorders.<sup>[1]</sup> This guide provides a preliminary investigation into the physicochemical properties, synthesis, and potential mechanisms of action of **bismuth succinate**, drawing upon the broader knowledge of bismuth compounds where specific data for the succinate salt is not available.

## Physicochemical Properties

Quantitative data for **bismuth succinate** is not extensively reported in publicly available literature. The following tables summarize the known information for **bismuth succinate** and related, more thoroughly studied bismuth salts for comparative purposes.

Table 1: Physicochemical Properties of **Bismuth Succinate**

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>12</sub> Bi <sub>2</sub> O <sub>12</sub>	[2]
Molecular Weight	766.18 g/mol	[2]
IUPAC Name	dibismuth;tris(butanedioate)	[2]
CAS Number	139-16-2	[2]
Appearance	Data not available	
Melting Point	Data not available for succinate salt. Bismuth subsalicylate decomposes at >350 °C.	[3]
Solubility in Water	Bismuth compounds are generally considered to have low solubility in aqueous solutions. Specific quantitative data for bismuth succinate is not readily available.	[4]
Solubility in Ethanol	Bismuth subsalicylate is practically insoluble in alcohol. Specific data for bismuth succinate is not available.	[3]
Solubility in DMSO	Bismuth subsalicylate is reported to be insoluble or slightly soluble in DMSO (< 1 mg/mL). Specific data for bismuth succinate is not available.	[5]

Table 2: Synonyms for **Bismuth Succinate**

**Synonym**

Bismuth subsuccinate

Bisupan

Succinic acid, bismuth salt (3:2)

Bismuth(3+) butanedioate (2/3)

[Source:[2]]

## Experimental Protocols

### Synthesis of Basic Bismuth(III) Succinate

A detailed procedure for the preparation of high-purity basic bismuth(III) succinate has been described and involves a multi-step process.[6]

Experimental Workflow for Synthesis of Basic Bismuth(III) Succinate

## Step 1: Preparation of High-Purity Bismuth Precursor

Process Solution of Bismuth in Nitric Acid

Addition of water or  
ammonium carbonate

Hydrolytic Treatment

$\text{Bi}_6\text{O}_5(\text{OH})_{35} \cdot 3\text{H}_2\text{O}$

## Step 2: Conversion to Bismuth Oxide

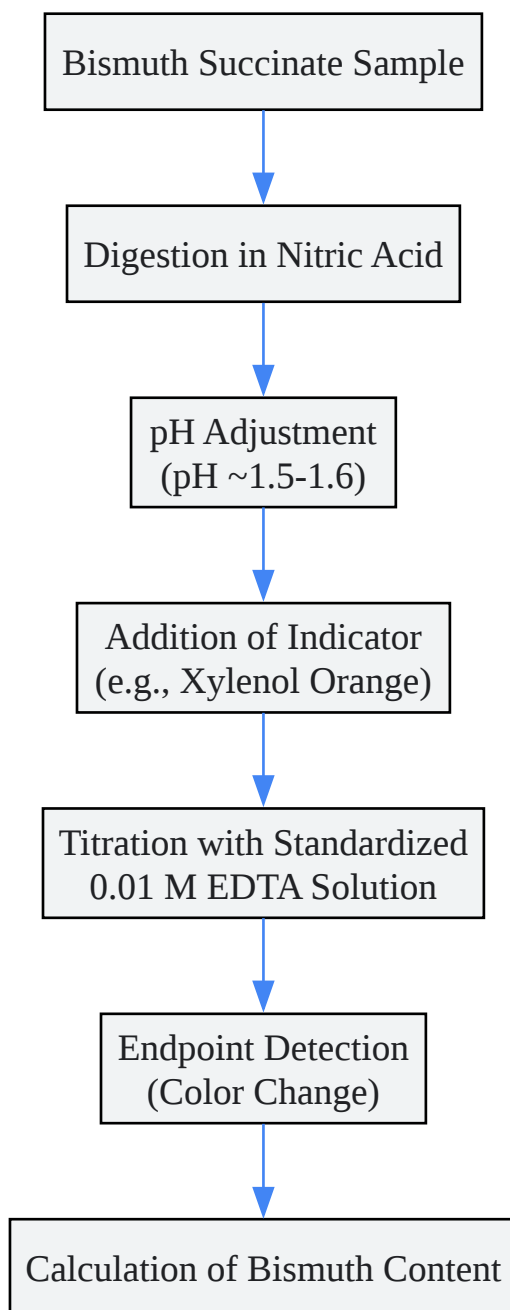
Treatment with NaOH Solution

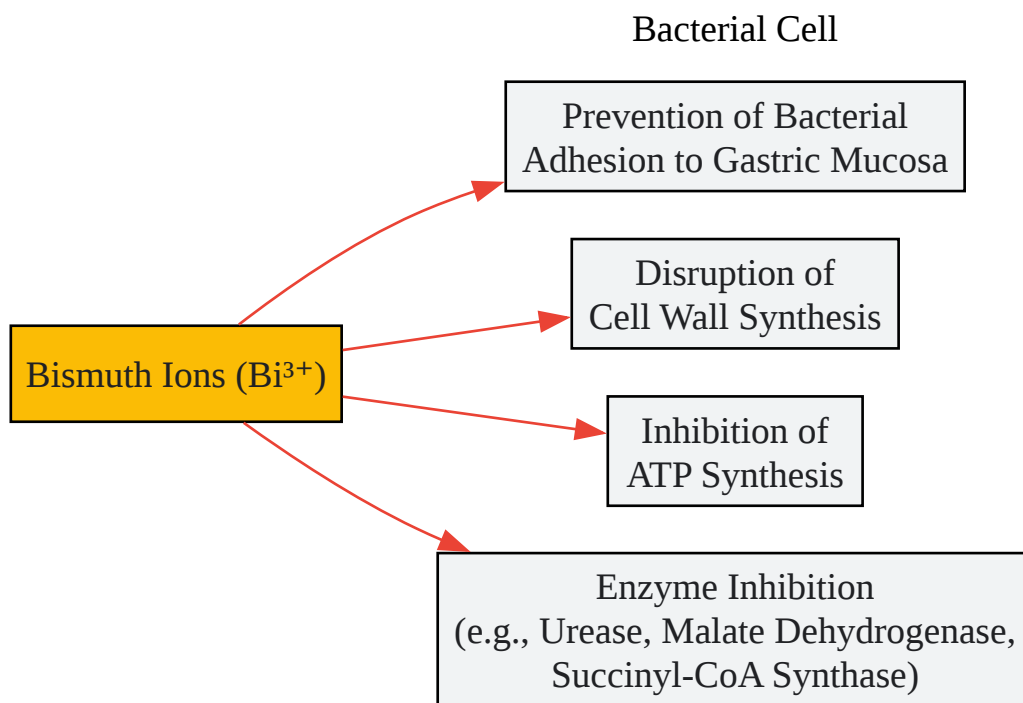
Finely Crystalline  $\alpha\text{-Bi}_2\text{O}_3$

## Step 3: Synthesis of Basic Bismuth(III) Succinate

Reaction with Succinic Acid Solution

Basic Bismuth(III) Succinate





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